

A Technical Guide to Sourcing N-Acetyl Mesalazine- $^{13}\text{C}_6$ for Research Applications

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Compound of Interest

Compound Name: *N-Acetyl mesalazine- $^{13}\text{C}_6$*

Cat. No.: *B15584184*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of N-Acetyl mesalazine- $^{13}\text{C}_6$, a stable isotope-labeled internal standard crucial for pharmacokinetic and metabolic studies of mesalazine (5-aminosalicylic acid, 5-ASA). This document outlines key specifications from a known commercial supplier and details the process for acquiring this compound through custom synthesis for specialized research needs.

Introduction

N-Acetyl mesalazine is the primary metabolite of mesalazine, a drug widely used in the treatment of inflammatory bowel disease (IBD). The use of a stable isotope-labeled version, such as N-Acetyl mesalazine- $^{13}\text{C}_6$, is essential for accurate quantification in biological matrices during drug development and clinical research. The $^{13}\text{C}_6$ labeling provides a distinct mass shift, allowing for precise differentiation from the endogenous, unlabeled compound in mass spectrometry-based assays.

Commercial Availability

Currently, N-Acetyl mesalazine- $^{13}\text{C}_6$ is available from a limited number of specialized chemical suppliers. The primary mode of acquisition appears to be through custom synthesis or on a "made-to-order" basis, rather than as a stock item.

Supplier Overview

One of the identified commercial sources for N-Acetyl mesalazine- $^{13}\text{C}_6$ is MedChemExpress. While the compound is listed in their catalog, it is typically available upon quotation, which is common for complex, isotopically labeled molecules. Researchers are advised to contact the supplier directly to obtain a certificate of analysis (CoA) and to inquire about current availability, pricing, and lead times.

Quantitative Data

The following tables summarize the available quantitative data for N-Acetyl mesalazine- $^{13}\text{C}_6$. It is important to note that specifications such as isotopic and chemical purity are often lot-specific and will be detailed in the Certificate of Analysis provided by the supplier upon purchase or custom synthesis.

Table 1: General Chemical Properties

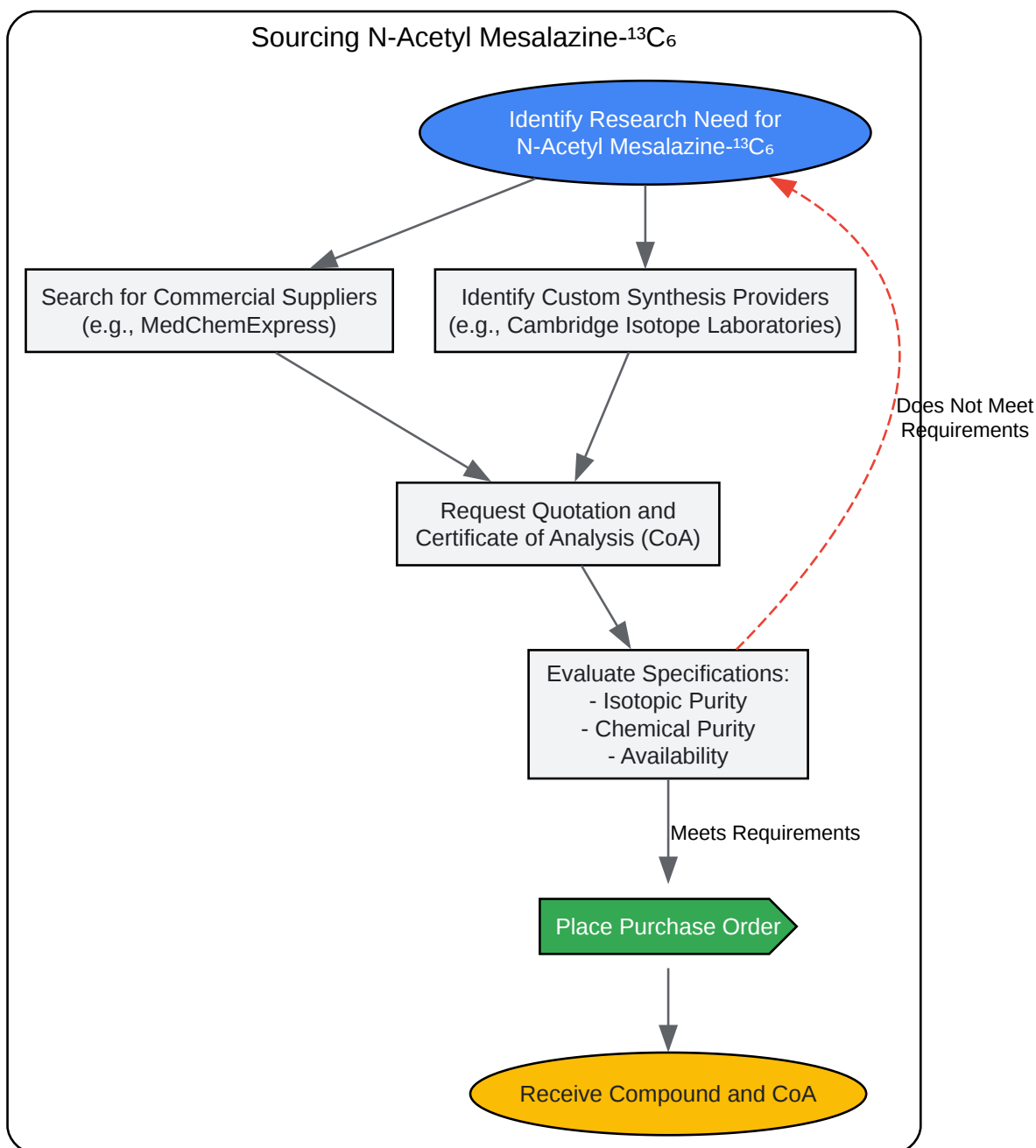
Property	Value	Source
Chemical Name	N-Acetyl-5-aminosalicylic acid- $^{13}\text{C}_6$	MedChemExpress
CAS Number	1261392-91-9	MedChemExpress[1]
Molecular Formula	$\text{C}_3^{13}\text{C}_6\text{H}_9\text{NO}_4$	MedChemExpress[1]
Molecular Weight	201.13	MedChemExpress[1]

Table 2: Typical Product Specifications (To be confirmed by Supplier's CoA)

Specification	Typical Value	Notes
Chemical Purity	≥98% (by HPLC/LC-MS)	This is a standard purity level for such reference compounds. Actual purity will be reported on the CoA.
Isotopic Purity (Enrichment)	≥99 atom % ¹³ C	The degree of isotopic enrichment is critical for its use as an internal standard. This should be explicitly confirmed with the supplier.
Physical Format	Solid (e.g., powder, crystalline)	The compound is typically supplied as a solid. Specific appearance may vary by lot.
Standard Pack Sizes	1 mg, 5 mg, 10 mg	Availability of specific pack sizes should be confirmed upon quotation.
Storage Conditions	Store at -20°C for long-term stability.	Recommended storage conditions will be provided on the product data sheet.

Sourcing Workflow

The process of acquiring N-Acetyl mesalazine-¹³C₆ for research purposes can be visualized as a logical workflow. The primary decision point is whether to pursue a catalog product or a custom synthesis, often depending on the specific purity requirements and the urgency of the need.



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A workflow for sourcing N-Acetyl mesalazine- $^{13}\text{C}_6$.

Experimental Protocols

While specific experimental protocols are highly dependent on the research application, the use of N-Acetyl mesalazine- $^{13}\text{C}_6$ as an internal standard in a typical LC-MS/MS bioanalytical

method would follow these general steps.

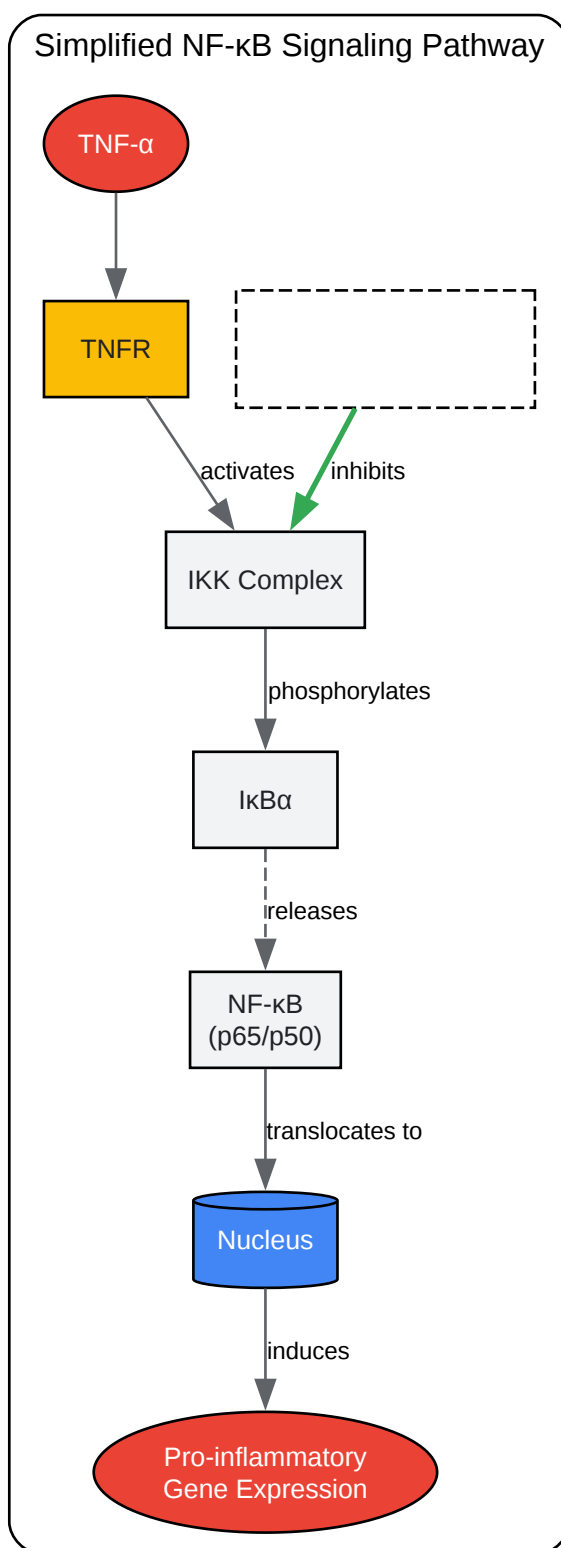
General Protocol for Sample Preparation and LC-MS/MS Analysis

- Preparation of Standard Solutions:
 - Prepare a stock solution of N-Acetyl mesalazine- $^{13}\text{C}_6$ in a suitable organic solvent (e.g., methanol or DMSO).
 - Perform serial dilutions to create working solutions at the desired concentrations for spiking into calibration standards and quality control samples.
- Sample Preparation (e.g., Plasma):
 - Thaw plasma samples at room temperature.
 - To a defined volume of plasma (e.g., 100 μL), add the N-Acetyl mesalazine- $^{13}\text{C}_6$ internal standard working solution.
 - Perform protein precipitation by adding a solvent such as acetonitrile.
 - Vortex and centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample onto an appropriate HPLC or UPLC column (e.g., a C18 column).
 - Use a gradient elution with a mobile phase consisting of, for example, water with 0.1% formic acid and acetonitrile with 0.1% formic acid.

- Detect the analyte and the internal standard using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. The specific precursor and product ion transitions for both N-Acetyl mesalazine and N-Acetyl mesalazine- $^{13}\text{C}_6$ will need to be optimized.

In Silico Signaling Pathway Context

N-Acetyl mesalazine is a metabolite of mesalazine, which exerts its anti-inflammatory effects through various mechanisms, including the inhibition of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. The diagram below illustrates a simplified representation of this pathway, which is a key target in inflammatory bowel disease research.



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Simplified NF- κ B signaling pathway and the inhibitory role of mesalazine.

Conclusion

N-Acetyl mesalazine- $^{13}\text{C}_6$ is a vital tool for researchers in the field of IBD and drug metabolism. While not widely available as a stock item, it can be sourced through specialized suppliers like MedChemExpress on a per-quote basis. For highly specific requirements regarding purity and isotopic enrichment, custom synthesis from providers such as Cambridge Isotope Laboratories is a recommended approach.[2] This guide provides the foundational information needed for the procurement and application of this important research compound. Researchers are strongly encouraged to directly contact suppliers to obtain the most accurate and up-to-date product specifications.

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References

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- 2. isotope.com [isotope.com]
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